

Technical Guide: Histamine Bisphosphate (CAS 51-74-1)[1][2][3][4][5]

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Compound of Interest

Compound Name:	Histamine bisphosphate monohydrate
CAS No.:	23297-93-0; 51-74-1
Cat. No.:	B2372502

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Executive Summary

Histamine Bisphosphate (CAS 51-74-1), also known as Histamine Acid Phosphate, is the stable diphosphate salt form of the biogenic amine histamine.[1] Unlike the unstable, hygroscopic free base, this salt is the standard for preparation of clinical diagnostic solutions and pharmacological research reagents.

Its primary utility lies in Bronchial Provocation Tests (BPT) for asthma diagnosis and Gastric Acid Secretion studies (augmented histamine test).[2] As a Senior Application Scientist, it is critical to note that experimental reproducibility hinges on the precise stoichiometric conversion between the salt form and the active histamine base—a frequent source of calculation error in laboratory settings.

Part 1: Chemical Identity & Physicochemical Profile[1]

The bisphosphate salt is selected for commercial distribution due to its superior stability compared to histamine dihydrochloride or the free base.

Core Data Table

Property	Technical Specification
CAS Number	51-74-1
Chemical Name	Histamine Bisphosphate; 1H-Imidazole-4-ethanamine, phosphate (1:[2][1][3]2)
Molecular Formula	
Molecular Weight	307.14 g/mol (Anhydrous) / ~325.15 g/mol (Monohydrate)
Appearance	White crystalline powder
Solubility	Freely soluble in water (>100 mg/mL); soluble in ethanol.[2]
pH (Aqueous)	Acidic (pH 3.0–4.0 in 5% solution) due to phosphate groups.[2]
Stability	Light sensitive; Hygroscopic.[2][4] Store at -20°C. Solutions degrade if autoclaved; use filtration.[2]

Critical Formulation Insight: The "Base-Equivalent" Calculation

Researchers often fail to account for the phosphate counter-ions when calculating molarity.

- Histamine Base MW: ~111.15 g/mol [2]
- Histamine Bisphosphate MW: ~307.14 g/mol [2][1][5]
- Conversion Factor: 2.76 mg of Histamine Bisphosphate
1 mg of Histamine Base.[2]

“

Scientist-to-Scientist Note: Clinical protocols (e.g., ATS Guidelines) often specify doses in mg/mL of histamine base.[2] If you weigh 1.0 mg of CAS 51-74-1, you are only delivering ~0.36 mg of active histamine.[2] Always verify if your protocol requires "salt weight" or "base weight."

[2]

Part 2: Pharmacodynamics & Mechanism of Action

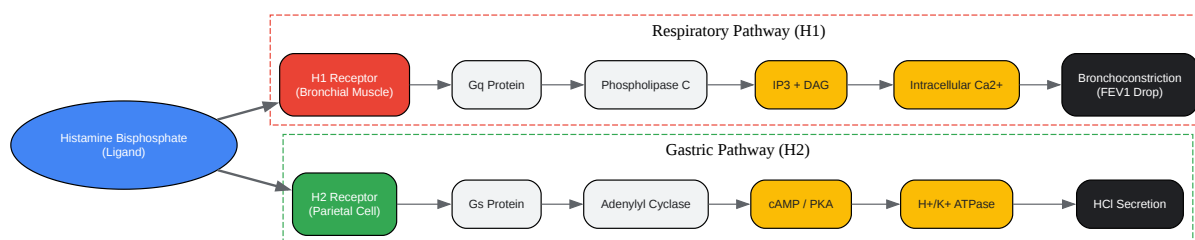
Histamine bisphosphate acts as a non-selective agonist across four G-protein coupled receptors (GPCRs).[2] In diagnostic applications, we primarily exploit the H1 and H2 pathways.

Receptor Signaling Cascade

- H1 Receptor (Gq-coupled): Located on bronchial smooth muscle and endothelium.[2] Activation triggers Phospholipase C (PLC), increasing intracellular Ca^{2+} , leading to bronchoconstriction (asthma challenge) and vascular permeability (wheal/flare). [2]
- H2 Receptor (Gs-coupled): Located on gastric parietal cells.[2] Activation stimulates Adenylyl Cyclase (AC), raising cAMP, which activates Protein Kinase A (PKA) to drive the H^+ -ATPase pump, causing gastric acid secretion.

Pathway Visualization

The following diagram illustrates the divergent signaling pathways utilized in respiratory and gastrointestinal applications.



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Figure 1: Divergent signaling cascades of Histamine Bisphosphate in respiratory (H1-mediated) and gastric (H2-mediated) tissues.[2]

Part 3: Experimental Protocols

Protocol A: Bronchial Provocation Test (BPT)

Objective: Determine the

(Provocative Concentration causing a 20% fall in FEV1).[2] Standard: Modified Cockcroft Method / ATS Guidelines.

1. Solution Preparation (Self-Validating Step)

Prepare a stock solution equivalent to 16 mg/mL Histamine Base.

- Reagent: Histamine Bisphosphate (CAS 51-74-1).[2][1][4][3]

- Calculation: Target 16 mg/mL base

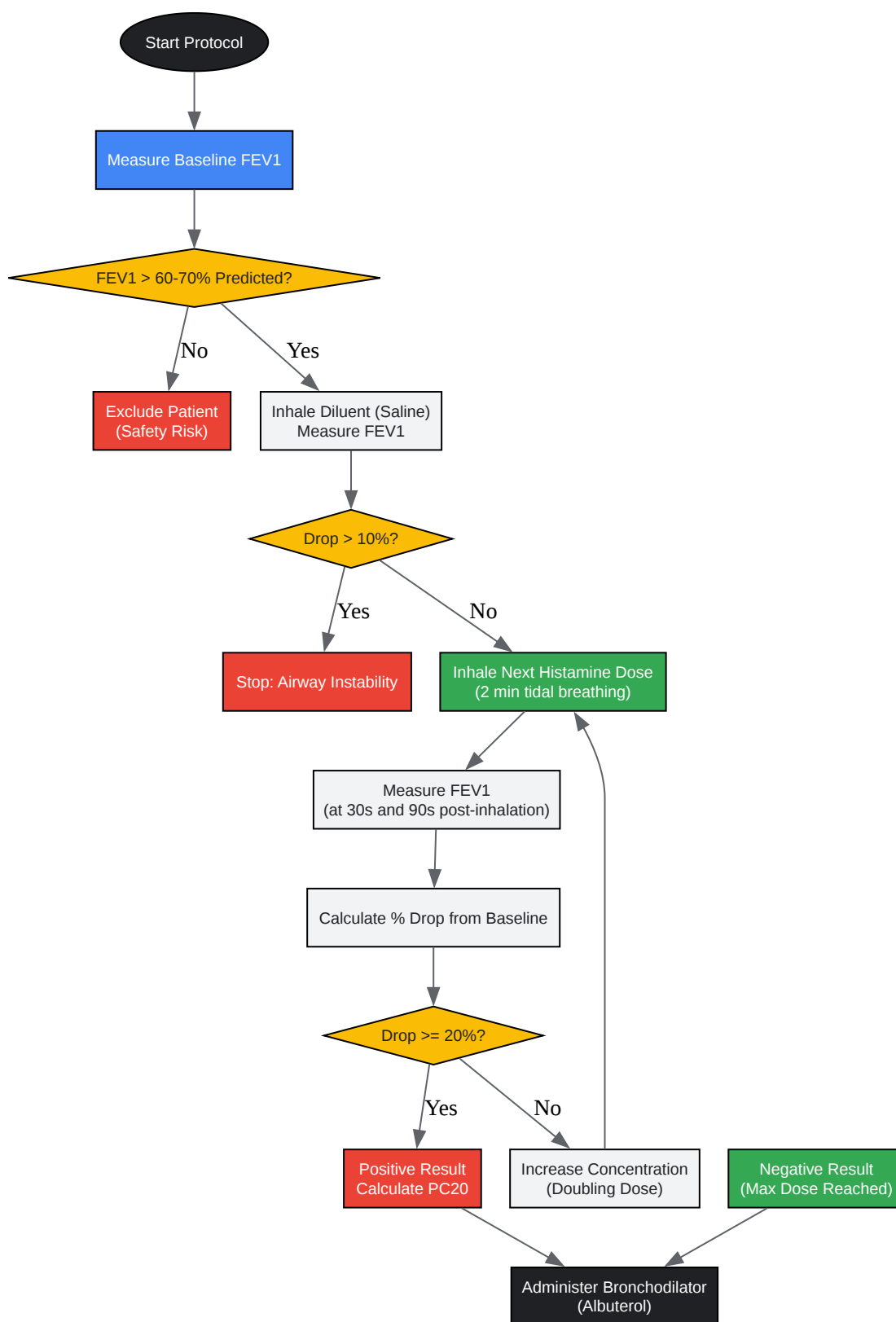
2.76 (Salt/Base ratio) = 44.16 mg/mL of Histamine Bisphosphate salt.[2]

- Vehicle: Phosphate Buffered Saline (PBS) with 0.4% phenol (preservative) if storing, or sterile saline for immediate use.[2]

- Serial Dilution: Create doubling dilutions: 0.03, 0.06, 0.125, 0.25, 0.5, 1, 2, 4, 8, 16 mg/mL.

2. Challenge Workflow

This workflow ensures safety and data integrity.



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Figure 2: Step-by-step logic flow for Histamine Bronchial Challenge, incorporating safety stops.

Protocol B: Gastric Acid Secretion (Augmented Histamine Test)

Note: Largely superseded by Pentagastrin, but Histamine Bisphosphate remains the reference standard for maximal parietal cell output.

- Fasting: Subject fasts for 12 hours.
- Basal Collection: Nasogastric tube inserted; basal secretion collected for 1 hour.^[2]
- Protection: Administer an H1-antagonist (e.g., Chlorpheniramine) IM 30 mins prior.^[2]
Crucial: This blocks the respiratory/vascular side effects (H1) while leaving the gastric acid effects (H2) uninhibited.^[2]
- Stimulation: Inject Histamine Bisphosphate subcutaneously.^[2]
 - Dose: 0.04 mg/kg body weight (Salt weight).^[2]
- Collection: Aspirate gastric juice every 15 mins for 1 hour.
- Analysis: Titrate against NaOH to determine Peak Acid Output (PAO).

Part 4: Safety, Handling & Stability

Hazard Identification

- Signal Word: DANGER
- H-Statements: H334 (Allergy/Asthma symptoms), H315 (Skin Irritation), H319 (Eye Irritation).^[2]
- PPE: N95 respirator is mandatory when weighing the powder to prevent inhalation of dust, which can trigger immediate bronchospasm in sensitized individuals.

Storage & Degradation^{[1][6][7]}

- Hygroscopicity: The bisphosphate salt absorbs moisture rapidly.^[2] Weigh quickly and reseal.
- Oxidation: Aqueous solutions oxidize over time, turning yellow.^[2] Discard if colored.^[2]

- Sterilization: Do not autoclave histamine solutions; heat can cause degradation.[2] Use 0.22 membrane filtration.[2]

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